

# The Decay Scheme of Gold-196: An In-depth Technical Guide

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## Compound of Interest

Compound Name: Gold-196  
CAS No.: 14914-16-0  
Cat. No.: B1263354

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## Introduction

**Gold-196** ( $^{196}\text{Au}$ ), a radioactive isotope of gold, undergoes a dual decay process, transforming into two different stable nuclei, Platinum-196 ( $^{196}\text{Pt}$ ) and Mercury-196 ( $^{196}\text{Hg}$ ). This technical guide provides a comprehensive overview of the decay scheme of  $^{196}\text{Au}$ , its associated energy levels, and the experimental methodologies used to elucidate these nuclear properties. The data presented is crucial for applications in nuclear physics research and may have relevance in fields such as radiopharmaceutical development where precise understanding of decay characteristics is paramount.

## Decay Properties of Gold-196

**Gold-196**, with a half-life of 6.1669 days, decays primarily through electron capture to  $^{196}\text{Pt}$  with a branching ratio of 92.8%. A smaller fraction, 7.2%, decays via beta-minus ( $\beta^-$ ) emission to  $^{196}\text{Hg}$ .<sup>[1]</sup> The decay process also involves the emission of gamma rays and conversion electrons as the daughter nuclei transition from excited states to their ground states.

In addition to the ground state,  $^{196}\text{Au}$  has two notable isomeric states. The first,  $^{196\text{m}1}\text{Au}$ , has a half-life of 8.1 seconds and the second,  $^{196\text{m}2}\text{Au}$ , has a half-life of 9.6 hours.<sup>[1][2]</sup> This guide focuses on the decay of the  $^{196}\text{Au}$  ground state.

**Table 1: General Decay Properties of  $^{196}\text{Au}$  (Ground State)**

| Property                       | Value             | Unit |
|--------------------------------|-------------------|------|
| Half-life ( $T_{1/2}$ )        | 6.1669 (6)        | days |
| Spin and Parity ( $J^\pi$ )    | $2^-$             |      |
| Electron Capture (EC) Decay    |                   |      |
| Branching Ratio                | 92.8 (8)          | %    |
| Q-value (EC)                   | 1506 (3)          | keV  |
| Daughter Nucleus               | $^{196}\text{Pt}$ |      |
| Beta-Minus ( $\beta^-$ ) Decay |                   |      |
| Branching Ratio                | 7.2 (8)           | %    |
| Q-value ( $\beta^-$ )          | 686 (3)           | keV  |
| Daughter Nucleus               | $^{196}\text{Hg}$ |      |

## Decay Scheme and Energy Levels

The decay of  $^{196}\text{Au}$  populates excited states in both  $^{196}\text{Pt}$  and  $^{196}\text{Hg}$ . The subsequent de-excitation of these levels results in a complex spectrum of gamma rays and conversion electrons.

### Electron Capture Decay to $^{196}\text{Pt}$

The electron capture decay of  $^{196}\text{Au}$  primarily populates the  $2^+$  excited state at 355.73 keV in  $^{196}\text{Pt}$ . Other higher energy levels in  $^{196}\text{Pt}$  are also populated, albeit with lower probabilities. The subsequent gamma transitions from these excited states to the ground state of  $^{196}\text{Pt}$  are well-characterized.

## Beta-Minus Decay to $^{196}\text{Hg}$

The  $\beta^-$  decay of  $^{196}\text{Au}$  predominantly feeds the  $2^+$  excited state at 426.10 keV in  $^{196}\text{Hg}$ . The de-excitation of this level to the stable ground state of  $^{196}\text{Hg}$  results in the emission of a characteristic gamma ray.

**Table 2: Major Gamma Transitions in the Decay of  $^{196}\text{Au}$**

| Energy (keV) | Relative Intensity | Transition            | Daughter Nucleus  |
|--------------|--------------------|-----------------------|-------------------|
| 333.03       | 22.9               | $2^+ \rightarrow 2^+$ | $^{196}\text{Pt}$ |
| 355.73       | 87.0               | $2^+ \rightarrow 0^+$ | $^{196}\text{Pt}$ |
| 426.10       | 6.6                | $2^+ \rightarrow 0^+$ | $^{196}\text{Hg}$ |

Note: Relative intensities are normalized to the most intense gamma ray (355.73 keV).

## Experimental Protocols

The characterization of the  $^{196}\text{Au}$  decay scheme has been accomplished through various experimental techniques, primarily involving high-resolution gamma-ray and conversion electron spectroscopy.

## Production of $^{196}\text{Au}$

Sources of  $^{196}\text{Au}$  for experimental studies are typically produced through nuclear reactions. A common method is the  $^{197}\text{Au}(\gamma, n)^{196}\text{Au}$  reaction, where a stable gold target is irradiated with high-energy photons (bremsstrahlung).<sup>[3]</sup> Another method involves the irradiation of platinum targets with deuterons, such as the  $^{196}\text{Pt}(d, 2n)^{196}\text{Au}$  reaction.<sup>[4]</sup>

## Gamma-Ray Spectroscopy

High-purity germanium (HPGe) detectors are the standard for measuring the energies and intensities of gamma rays emitted during the decay of  $^{196}\text{Au}$ .

- **Experimental Setup:** A typical setup consists of an HPGe detector coupled to a multi-channel analyzer (MCA). The radioactive  $^{196}\text{Au}$  source is placed at a calibrated distance from the detector. To minimize background radiation, the detector is often housed in a lead shield.

- **Energy and Efficiency Calibration:** The energy calibration of the spectrometer is performed using standard radioactive sources with well-known gamma-ray energies (e.g.,  $^{137}\text{Cs}$ ,  $^{60}\text{Co}$ ). The detection efficiency as a function of energy is also determined using calibrated multi-gamma sources.
- **Data Analysis:** The resulting gamma-ray spectrum is analyzed to identify the photopeaks corresponding to the gamma transitions in the daughter nuclei. The area of each photopeak is proportional to the intensity of the corresponding gamma ray.

## Conversion Electron Spectroscopy

Internal conversion is a process that competes with gamma-ray emission, where the nuclear excitation energy is transferred to an atomic electron, which is then ejected from the atom.

- **Experimental Setup:** Magnetic or silicon-based electron spectrometers are used to measure the kinetic energy of the conversion electrons.
- **Data Analysis:** The energies of the conversion electrons are used to determine the transition energies and the atomic shell from which the electron was ejected. The intensity of the conversion electrons, relative to the corresponding gamma-ray intensity, allows for the determination of the internal conversion coefficient (ICC). The ICC is a key parameter for determining the multipolarity of the nuclear transition.

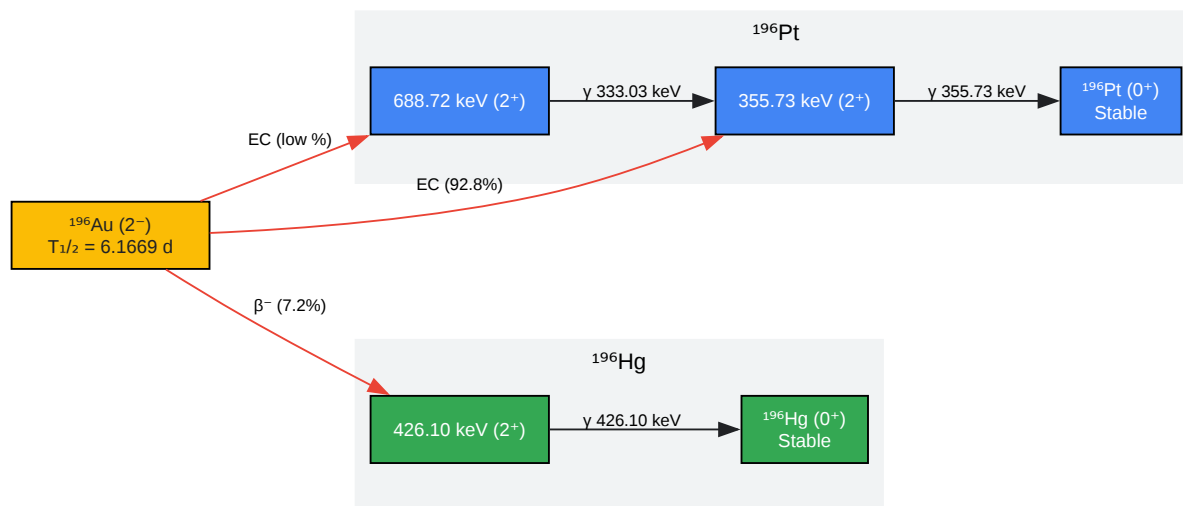
## Coincidence Measurements

Gamma-gamma coincidence spectroscopy is a powerful technique used to establish the relationships between different gamma rays in a decay cascade.

- **Experimental Setup:** This technique typically employs two or more detectors (e.g., HPGe or NaI(Tl) scintillators) positioned at specific angles relative to the source.
- **Logic:** An event is recorded only when two (or more) detectors register a gamma ray within a very short time window.
- **Data Analysis:** By gating on a specific gamma-ray energy in one detector, the coincident gamma rays detected in the other detector(s) can be identified. This helps to build the level scheme of the daughter nucleus by identifying which transitions precede or follow others.

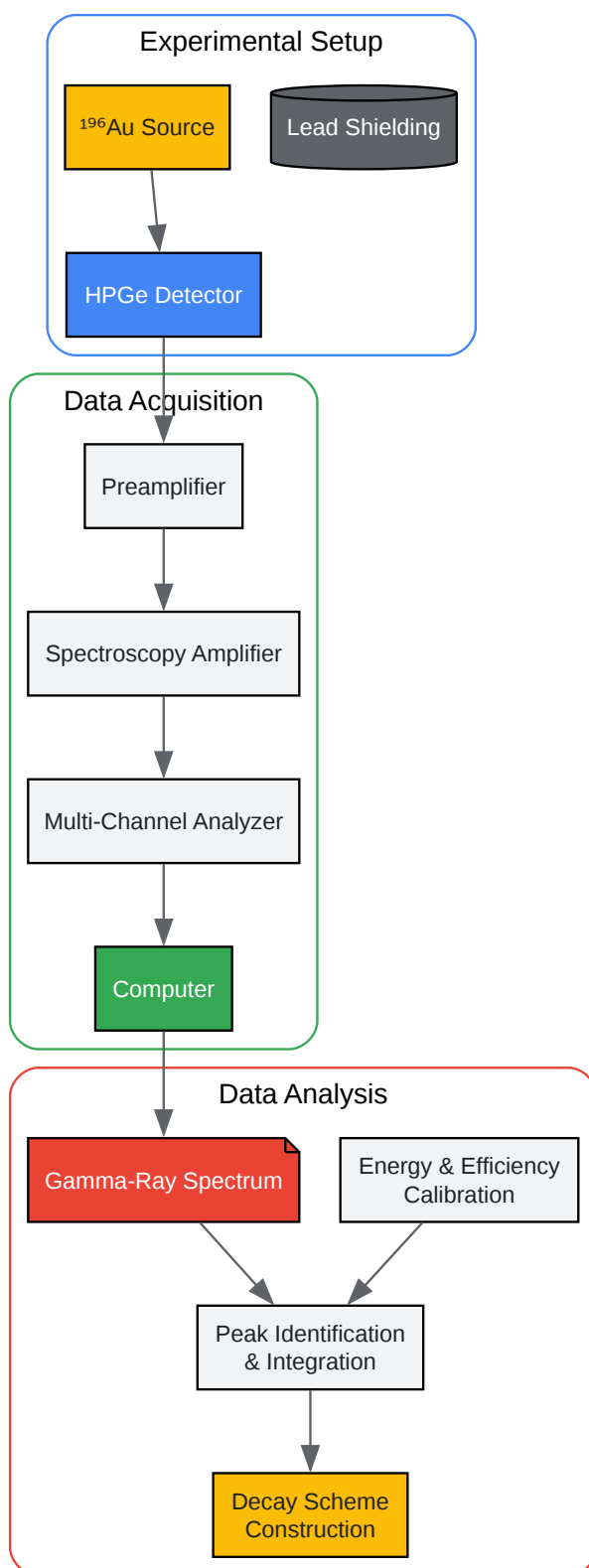
## Visualization of the Decay Scheme

The following diagrams, generated using the DOT language, illustrate the simplified decay scheme of  $^{196}\text{Au}$  and a conceptual workflow for a typical gamma-ray spectroscopy experiment.



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Caption: Simplified decay scheme of **Gold-196**.



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Caption: Experimental workflow for gamma-ray spectroscopy.

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